

In-Depth Technical Guide: Methyl 2,2-difluorohexanoate (CAS 50889-47-9)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2,2-difluorohexanoate

Cat. No.: B1311288

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2,2-difluorohexanoate**, a fluorinated ester of interest in synthetic and medicinal chemistry. Due to the limited availability of specific experimental data for this compound in public literature, this guide combines established information with general methodologies and predicted data to serve as a valuable resource.

Chemical and Physical Properties

Methyl 2,2-difluorohexanoate is a colorless liquid with the molecular formula $C_7H_{12}F_2O_2$. The introduction of the gem-difluoro group at the α -position significantly influences the compound's electronic properties and reactivity.

Property	Value	Source
CAS Number	50889-47-9	[1]
Molecular Formula	C ₇ H ₁₂ F ₂ O ₂	[1]
Molecular Weight	166.17 g/mol	[1]
Boiling Point	149 °C	[1]
Density	1.048 g/cm ³	[1]
Flash Point	43 °C	[1]
Storage Temperature	2-8°C	[1]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **Methyl 2,2-difluorohexanoate** is not readily available in the surveyed literature, a general and robust method for the preparation of α,α -difluoroesters from 2-acyl-1,3-dithianes can be adapted. This approach offers a reliable pathway to the target molecule.

General Experimental Protocol: Synthesis of α,α -Difluoroesters

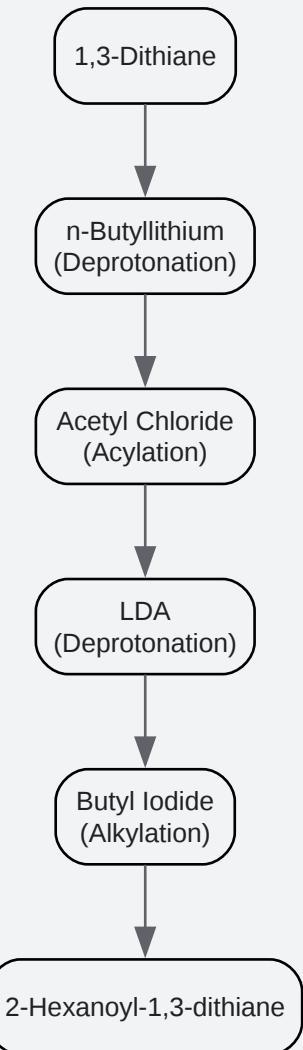
This protocol is based on the fluorinative desulfurization of a corresponding dithiane precursor.

Step 1: Synthesis of the Dithiane Precursor

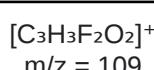
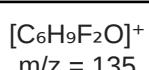
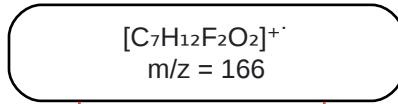
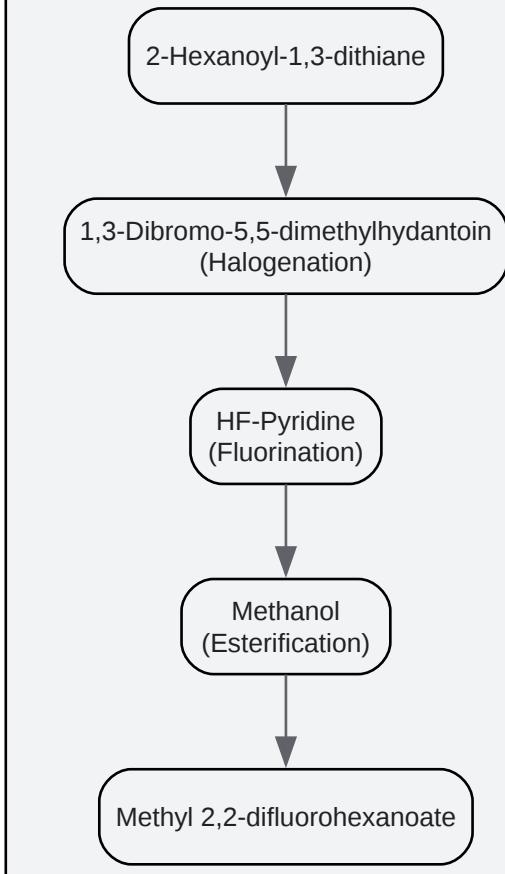
The synthesis begins with the acylation of 1,3-dithiane followed by alkylation to introduce the butyl side chain.

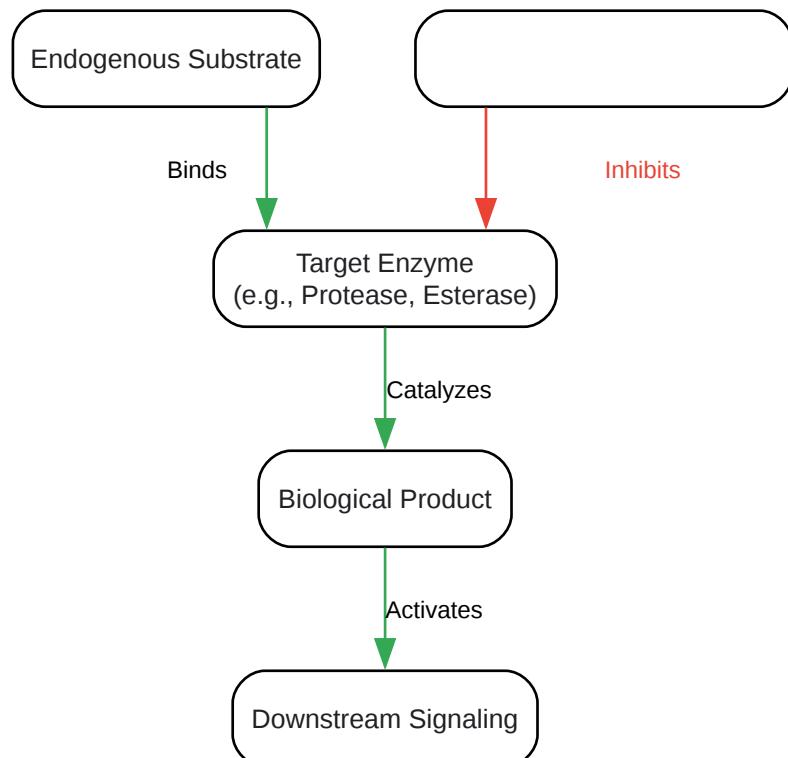
- Diagram of the logical workflow:

Step 1: Dithiane Precursor Synthesis



Step 2: Fluorinative Desulfurization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enzymatic Hydrolysis of Polyester Thin Films at the Nanoscale: Effects of Polyester Structure and Enzyme Active-Site Accessibility - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 2,2-difluorohexanoate (CAS 50889-47-9)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1311288#methyl-2-2-difluorohexanoate-cas-number-50889-47-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com